

An In-depth Technical Guide to 6,12-Dibromochrysene: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 6,12-Dibromochrysene

Cat. No.: B144511

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, physical properties, and a detailed synthesis protocol for **6,12-Dibromochrysene**. This compound serves as a valuable building block in the development of advanced organic electronic materials, particularly for Organic Light-Emitting Diodes (OLEDs).

Molecular Structure and Formula

6,12-Dibromochrysene is a polycyclic aromatic hydrocarbon (PAH) with the chemical formula $C_{18}H_{10}Br_2$.^{[1][2][3]} Its structure consists of a chrysene core with two bromine atoms substituted at the 6 and 12 positions. This specific substitution pattern significantly influences the molecule's electronic properties and reactivity, making it a key intermediate in the synthesis of novel organic semiconductors.^{[1][2]}

Molecular Formula: $C_{18}H_{10}Br_2$

Molecular Weight: 386.09 g/mol ^[3]

IUPAC Name: **6,12-dibromochrysene**^[1]

CAS Number: 131222-99-6^{[1][2][3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **6,12-Dibromochrysene**, compiled from various sources.

Property	Value	Source(s)
Molecular Weight	386.09 g/mol	[3]
Melting Point	284 °C	[2][5][6]
Boiling Point (Predicted)	526.8 ± 23.0 °C at 760 mmHg	[4][5][6]
Density (Predicted)	1.722 g/cm ³	[2][4][5][6]
Flash Point (Predicted)	315.3 °C	[4]
LogP	6.67120	[7]
Appearance	White to light yellow powder/crystal	[2][5]

Experimental Protocol: Synthesis of 6,12-Dibromochrysene

This section details a common experimental procedure for the synthesis of **6,12-Dibromochrysene** from chrysene.

Materials:

- Chrysene
- Bromine (Br₂)
- Carbon tetrachloride (CCl₄)
- Toluene

Equipment:

- 500 mL three-necked flask
- Stirring apparatus
- Dropping funnel
- Reflux condenser
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel)
- Recrystallization apparatus

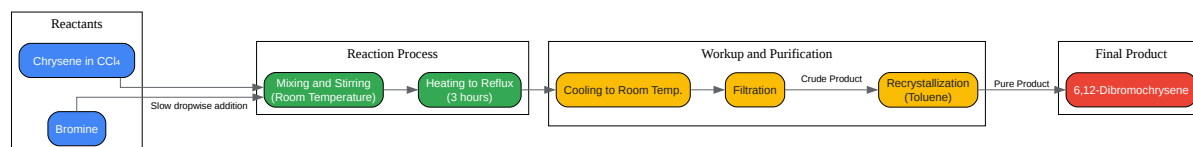
Procedure:

- **Reaction Setup:** In a 500 mL three-necked flask equipped with a stirrer, dropping funnel, and reflux condenser, add 15.16 g (66.4 mmol) of chrysene and 350 mL of carbon tetrachloride.
[5][8][9]
- **Bromination:** Stir the mixture at room temperature. Slowly add 21 g (131 mmol) of bromine dropwise from the dropping funnel over a period of 100 minutes.[5][8][9]
- **Reflux:** After the addition of bromine is complete, heat the reaction mixture to reflux and maintain it for 3 hours.[5][8][9]
- **Isolation:** Cool the reaction mixture to room temperature. The product will precipitate out of the solution. Collect the precipitated crystals by filtration.[5][8][9]
- **Purification:** Purify the crude product by recrystallization from toluene to obtain pure **6,12-Dibromochrysene** as white crystals.[5][8][9]

Expected Yield: Approximately 19.5 g (76.1% yield) of **6,12-Dibromochrysene**. [5][8]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **6,12-Dibromochrysene**.



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Caption: Synthesis workflow for **6,12-Dibromochrysene**.

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